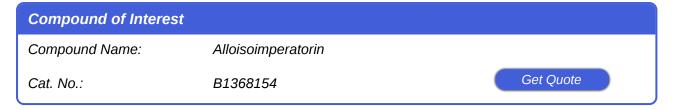


Application Notes and Protocols for Alloisoimperatorin in Cancer Cell Line Treatment

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alloisoimperatorin, a natural furanocoumarin, has demonstrated notable anticancer properties in various preclinical studies. This document provides a comprehensive overview of its application in treating cancer cell lines, including quantitative data on its efficacy, detailed experimental protocols for its evaluation, and visualizations of the key signaling pathways it modulates. These notes are intended to serve as a valuable resource for researchers investigating the therapeutic potential of Alloisoimperatorin.

Data Presentation

The cytotoxic effects of **Alloisoimperatorin** and its structurally related compounds, Isoimperatorin and Imperatorin, have been evaluated across a range of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of potency, are summarized in the tables below.

Table 1: IC50 Values of **Alloisoimperatorin** in Human Cancer Cell Lines



Cell Line	Cancer Type	Incubation Time (h)	IC50 (μM)	Citation
HeLa	Cervical Cancer	48	116.9	[1]
SiHa	Cervical Cancer	Not Specified	Not Specified	[1]
MS-751	Cervical Cancer	Not Specified	Not Specified	[1]
MDA-MB-231	Breast Cancer	Not Specified	Not Specified	
MCF-7	Breast Cancer	Not Specified	Not Specified	

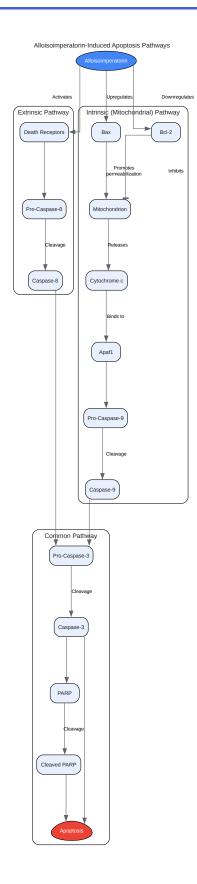
Table 2: IC50 Values of Isoimperatorin and Imperatorin in Human Cancer Cell Lines

Compound	Cell Line	Cancer Type	Incubation Time (h)	IC50 (μM)	Citation
Isoimperatori n	BGC-823	Gastric Cancer	48	115	[1]
Isoimperatori n	HGC-27	Gastric Cancer	48	120	[1]
Isoimperatori n	MGC-803	Gastric Cancer	48	146	[1]
Imperatorin	HT-29	Colon Cancer	Not Specified	78	[2]

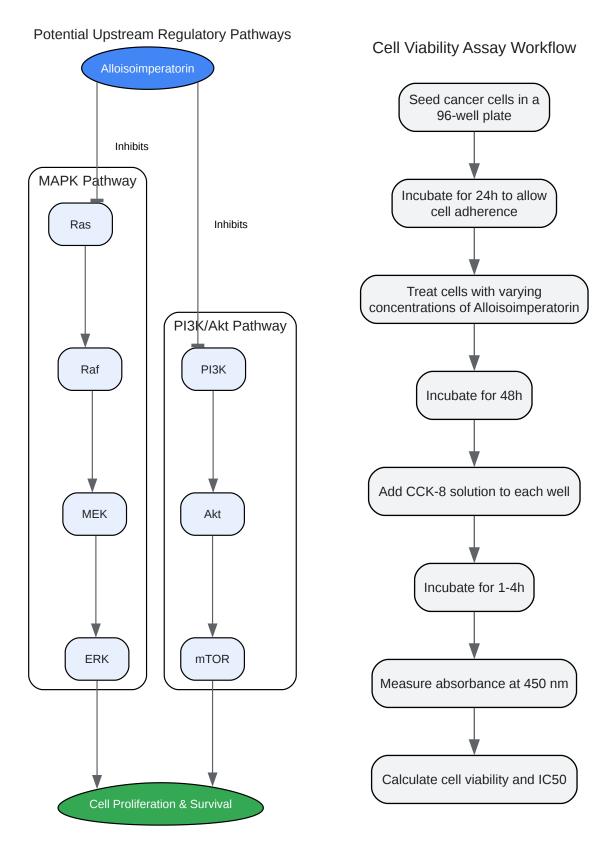
Signaling Pathways Modulated by Alloisoimperatorin

Alloisoimperatorin exerts its anticancer effects by modulating several key signaling pathways, primarily leading to the induction of apoptosis (programmed cell death). The available evidence suggests the involvement of both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.

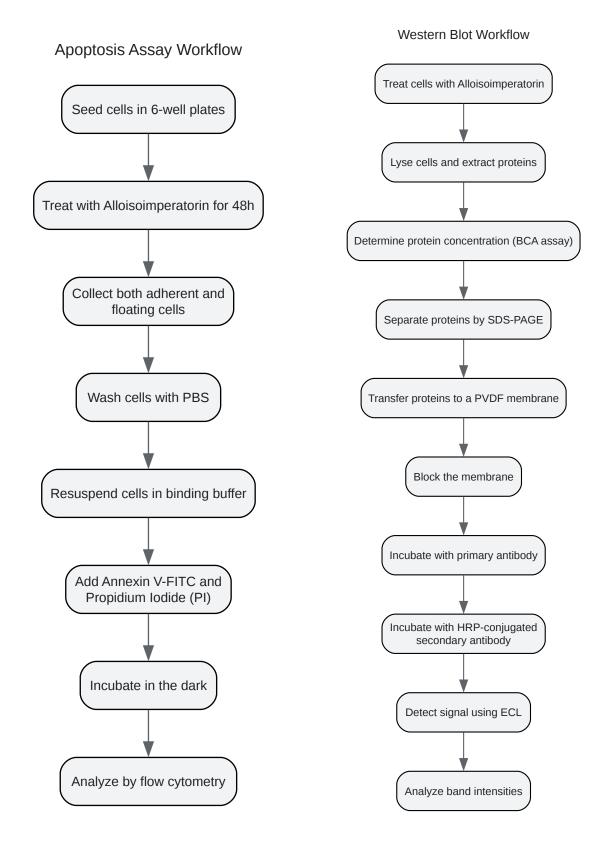












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